

Application Notes and Protocols for Stability Assessment of "Mochol" in Solution

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Compound of Interest

Compound Name:	Mochol
CAS No.:	452323-21-6
Cat. No.:	B12751153

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Introduction

"**Mochol**" is a cholesterol derivative identified as Cholest-5-en-3-ol (3beta)-, 3-(4-((2-(4-morpholinyl)ethyl)amino)-4-oxobutanoate), with the chemical formula C₃₇H₆₂N₂O₄ and a molecular weight of approximately 598.91 g/mol. [1][2][3] It is utilized as a lipid component in the formulation of nanoliposomes. [2] Preliminary data suggests that **Mochol** is stable for short periods under standard shipping conditions but requires storage at 0-4°C for short-term and -20°C for long-term preservation to prevent degradation. [2]

This document provides a comprehensive protocol for assessing the stability of **Mochol** in solution, in accordance with the International Council for Harmonisation (ICH) guidelines on stability testing. [4][5][6][7][8] The protocol outlines forced degradation studies to identify potential degradation pathways and establish a stability-indicating analytical method.

Materials and Reagents

- **Mochol** reference standard (purity ≥98%)

- Acetonitrile (HPLC grade)
- Isopropanol (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC or Milli-Q grade)
- Hydrochloric acid (HCl), 1M and 0.1M solutions
- Sodium hydroxide (NaOH), 1M and 0.1M solutions
- Hydrogen peroxide (H₂O₂), 3% (w/v) solution
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Phosphate buffered saline (PBS), pH 7.4
- C18 reverse-phase HPLC column (e.g., 4.6 x 150 mm, 5 μm)
- Volumetric flasks, pipettes, and other standard laboratory glassware
- pH meter
- HPLC or UPLC system with UV/Vis or Charged Aerosol Detector (CAD)
- LC-MS/MS system (for degradation product identification)
- Photostability chamber
- Temperature and humidity controlled stability chambers

Experimental Protocols

Preparation of Standard and Sample Solutions

1.1. **Mochol** Stock Solution (1 mg/mL): Accurately weigh approximately 10 mg of **Mochol** reference standard and dissolve it in a 10 mL volumetric flask with a 1:1 (v/v) mixture of

acetonitrile and isopropanol. Sonicate if necessary to ensure complete dissolution.

1.2. Working Standard Solution (100 µg/mL): Dilute 1 mL of the **Mochol** stock solution to 10 mL with the mobile phase.

1.3. Sample Solution for Stability Studies (100 µg/mL): Prepare a solution of **Mochol** at a concentration of 100 µg/mL in the desired solvent for the stability study (e.g., PBS pH 7.4, ethanol:water mixtures).

Stability-Indicating HPLC Method

A stability-indicating method is crucial for separating the intact drug from its degradation products. Based on methods for similar cholesterol derivatives, a reverse-phase HPLC method is proposed.

Parameter	Recommended Condition
Column	C18 Reverse-Phase (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	A: Acetonitrile B: Isopropanol Gradient elution may be required to resolve all peaks.
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Detector	UV at 210 nm or Charged Aerosol Detector (CAD)
Column Temperature	30°C

Method Development and Validation: The method must be validated according to ICH Q2(R1) guidelines to ensure it is specific, accurate, precise, linear, and robust for the quantification of **Mochol** and its degradation products.

Forced Degradation Studies

Forced degradation studies are performed to intentionally degrade the sample to identify likely degradation products and demonstrate the specificity of the analytical method.[8][9] The goal is to achieve 5-20% degradation of the active pharmaceutical ingredient.[8]

3.1. Acid and Base Hydrolysis:

- Acid: To 1 mL of the **Mochol** sample solution (100 µg/mL), add 1 mL of 0.1M HCl. Incubate at 60°C for 24 hours.
- Base: To 1 mL of the **Mochol** sample solution (100 µg/mL), add 1 mL of 0.1M NaOH. Incubate at 60°C for 4 hours.
- At appropriate time points, withdraw aliquots, neutralize the solution (with NaOH for acid hydrolysis and HCl for base hydrolysis), and dilute with the mobile phase for HPLC analysis.

3.2. Oxidative Degradation:

- To 1 mL of the **Mochol** sample solution (100 µg/mL), add 1 mL of 3% H₂O₂.
- Keep the solution at room temperature for 24 hours.
- At appropriate time points, withdraw aliquots and dilute with the mobile phase for HPLC analysis.

3.3. Thermal Degradation:

- Place the **Mochol** sample solution (100 µg/mL) in a temperature-controlled oven at 60°C for 48 hours.
- At appropriate time points, withdraw aliquots and dilute with the mobile phase for HPLC analysis.

3.4. Photostability:

- Expose the **Mochol** sample solution (100 µg/mL) to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter in a photostability chamber.
- A control sample should be protected from light.
- At the end of the exposure, dilute the samples with the mobile phase for HPLC analysis.

Long-Term and Accelerated Stability Studies

Formal stability studies should be conducted on **Mochol** in its intended solution formulation and container closure system.

Study	Storage Condition	Minimum Duration
Long-Term	5°C ± 3°C or -20°C ± 5°C	12 months
Accelerated	25°C ± 2°C / 60% RH ± 5% RH	6 months

Samples should be analyzed at predetermined time points (e.g., 0, 3, 6, 9, and 12 months for long-term; 0, 3, and 6 months for accelerated) for appearance, pH, assay of **Mochol**, and degradation products.

Data Presentation

Quantitative data from the stability studies should be summarized in tables for clear comparison.

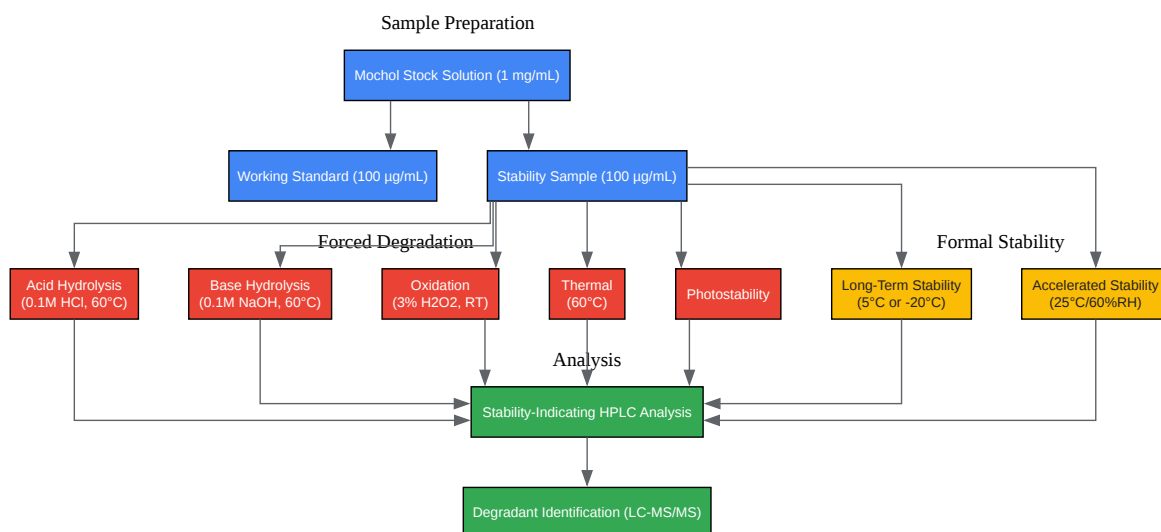
Table 1: Forced Degradation Study Results for **Mochol**

Stress Condition	Duration	% Assay of Mochol	% Total Degradation	Number of Degradants
0.1M HCl	24 h			
0.1M NaOH	4 h			
3% H ₂ O ₂	24 h			
Thermal (60°C)	48 h			
Photostability	1.2 million lux h			

Table 2: Long-Term Stability Data for **Mochol** Solution (Storage at 5°C ± 3°C)

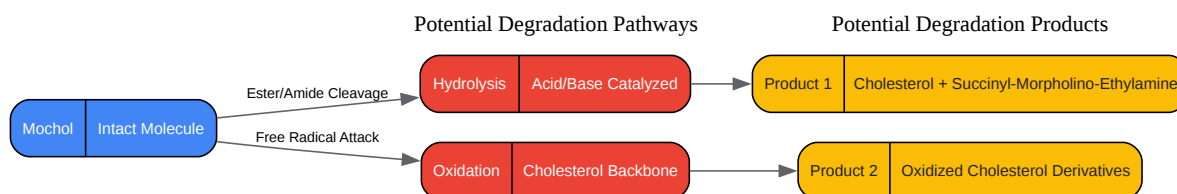
Time Point (Months)	Appearance	pH	Assay of Mochol (%)	Individual Degradant (%)	Total Degradants (%)
0					
3					
6					
9					
12					

Visualizations



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Caption: Experimental workflow for **Mochol** stability assessment.



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